

In Vivo Efficacy of CPT-157633: A Technical Guide

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Compound of Interest

Compound Name: CPT-157633

Cat. No.: B8144457

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Introduction

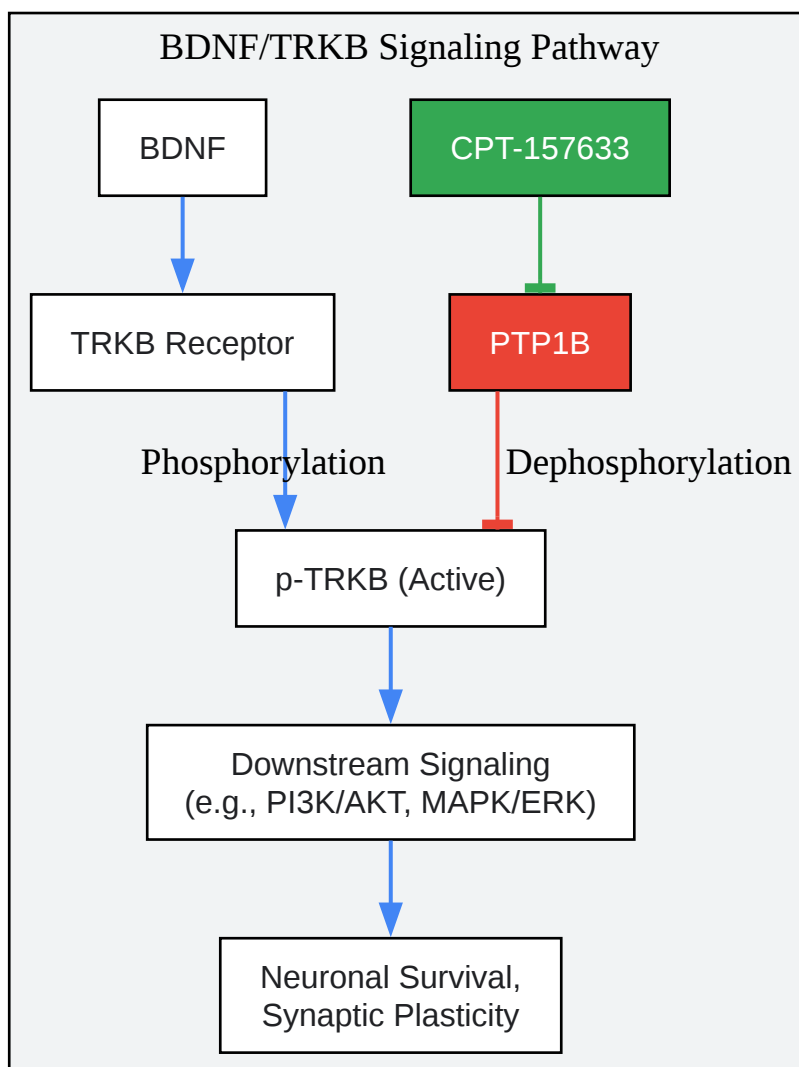
CPT-157633 is a potent, selective, and reversible inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B), a key negative regulator of insulin, leptin, and Brain-Derived Neurotrophic Factor (BDNF) signaling pathways. Elevated PTP1B activity is implicated in the pathophysiology of several metabolic and neurological disorders. This technical guide provides an in-depth overview of the preclinical in vivo efficacy of **CPT-157633**, focusing on its therapeutic potential in Rett syndrome and binge drinking-induced glucose intolerance. The information is compiled from peer-reviewed scientific literature to support further research and development efforts.

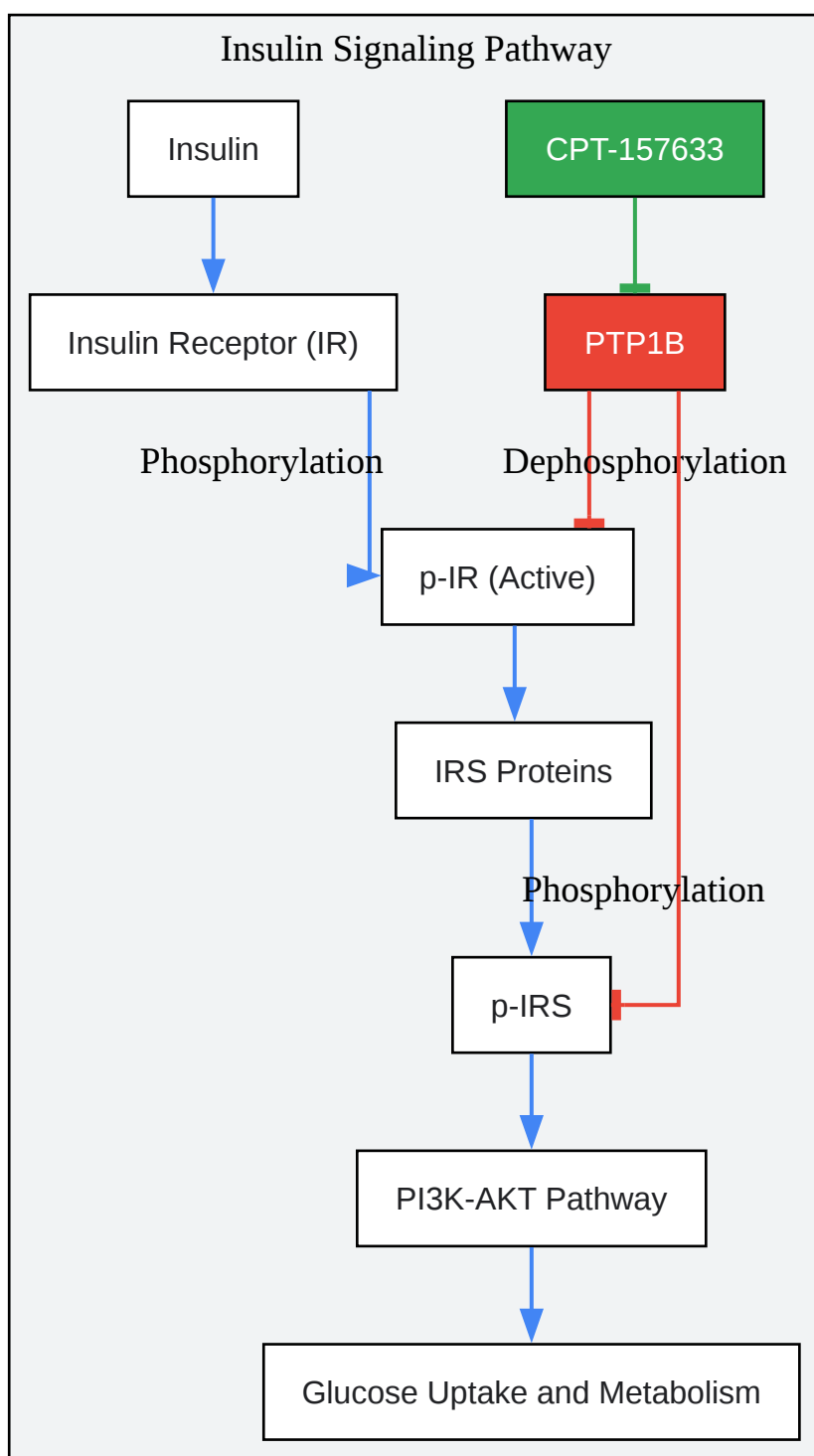
Mechanism of Action: PTP1B Inhibition

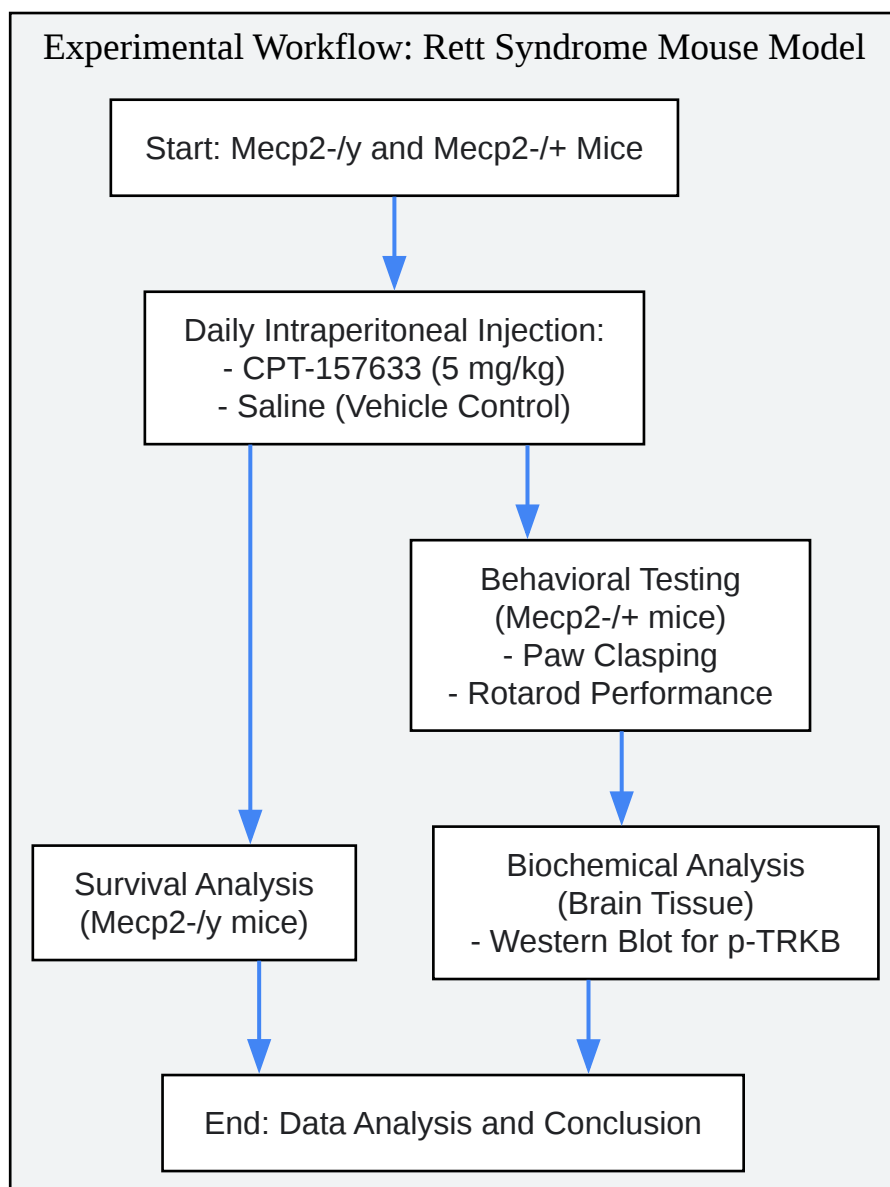
PTP1B dephosphorylates and thereby inactivates key signaling proteins. **CPT-157633**, by inhibiting PTP1B, enhances the phosphorylation and activity of these downstream targets, leading to the amelioration of disease phenotypes in preclinical models.

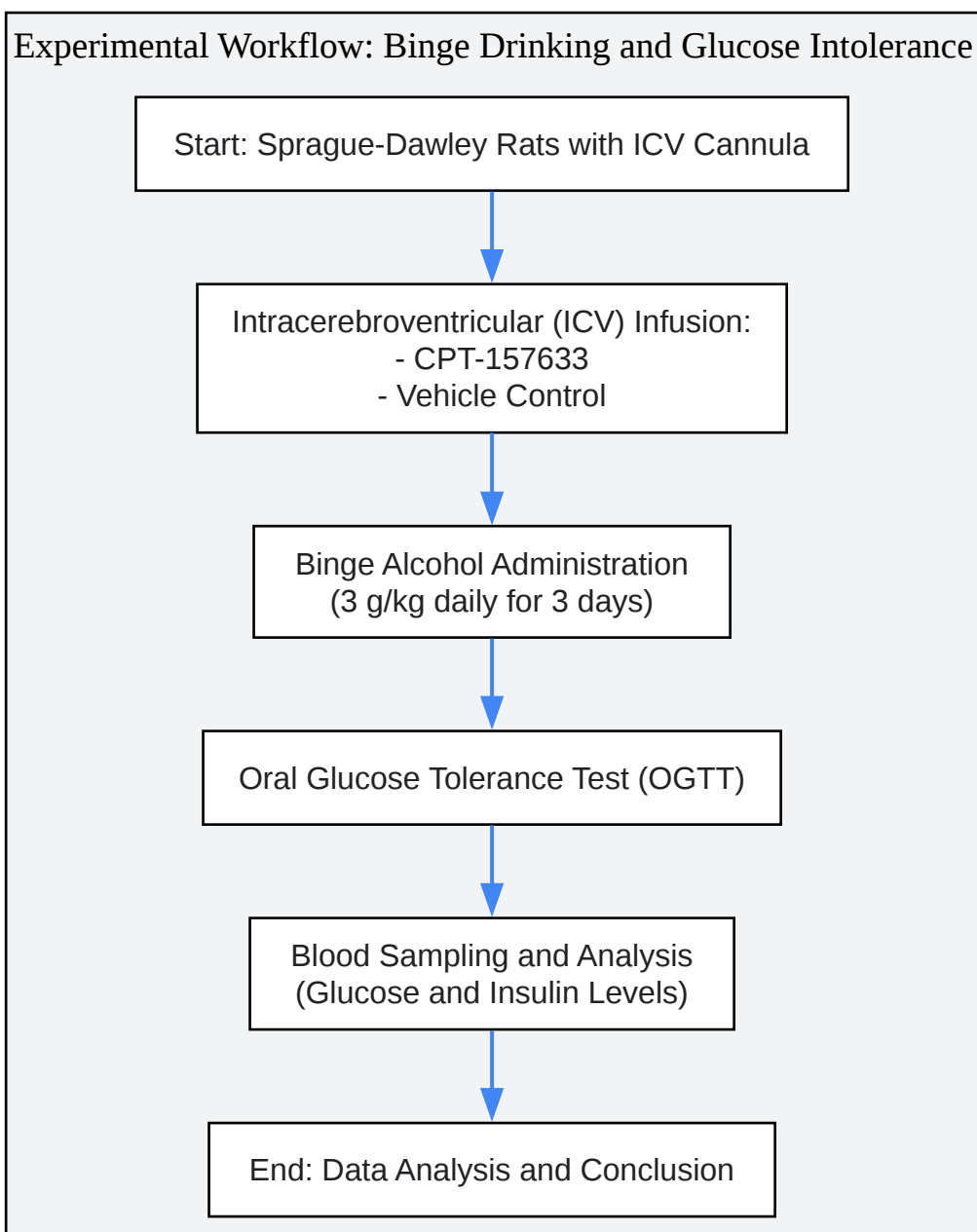
Signaling Pathways Modulated by CPT-157633

The inhibitory action of **CPT-157633** on PTP1B has been shown to positively modulate critical signaling cascades, most notably the BDNF/TRKB and insulin signaling pathways.









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